

A Comparative Guide to the Dissolution of Esomeprazole Formulations

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Compound of Interest

Compound Name: *Esomeprazole magnesium salt*

CAS No.: *217087-10-0*

Cat. No.: *B1257141*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro dissolution performance of various esomeprazole formulations, supported by experimental data from published studies.

Esomeprazole, a proton pump inhibitor, is formulated in delayed-release dosage forms to protect the acid-labile drug from the gastric environment.^[1] Dissolution testing is a critical quality control parameter that ensures batch-to-batch consistency and can be indicative of the in vivo performance of the drug product.^[1]

Comparative Dissolution Data

The following table summarizes the percentage of drug release from different esomeprazole formulations in simulated gastric and intestinal fluids. The data is compiled from a study comparing the originator brand with several generic versions.

Formulation	Dissolution Medium	Time (minutes)	Average Drug Release (%)
Originator Brand (E1)	Simulated Gastric Fluid (pH 1.2)	15	Complied with USP specification (<25% release)
Simulated Intestinal Fluid (pH 6.8)	45	Complied with USP specification (>85% release)	
Generic Brand E2	Simulated Gastric Fluid (pH 1.2)	15	Did not comply
Simulated Intestinal Fluid (pH 6.8)	45	Complied	
Generic Brands E3, E6, E7	Simulated Gastric Fluid (pH 1.2)	15	Complied
Simulated Intestinal Fluid (pH 6.8)	45	Complied and showed similar dissolution to E1	
Generic Brands E4, E5, E8, E9	Simulated Gastric Fluid (pH 1.2)	15	Complied
Simulated Intestinal Fluid (pH 6.8)	45	Complied	
Generic Brands E10, E11	Simulated Gastric Fluid (pH 1.2)	15	Complied
Simulated Intestinal Fluid (pH 6.8)	45	Did not comply	

Data synthesized from a study by Rouf et al. (2015).[\[2\]](#)[\[3\]](#)

In a study conducted in Bangladesh, ten commercially available generic brands of esomeprazole magnesium trihydrate tablets were compared with the originator brand.[\[2\]](#)[\[3\]](#) While most generic brands complied with the USP in vitro dissolution specifications, some

failed to meet the criteria, highlighting potential formulation differences.[2] Notably, three generic brands (E3, E6, and E7) exhibited dissolution patterns very close to the originator brand.[2][3]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparative dissolution studies of esomeprazole formulations.

1. Dissolution Testing Protocol (Based on USP General Chapter for Delayed-Release Dosage Forms)[1]

This two-stage dissolution test is designed to simulate the physiological conditions of the stomach and small intestine.

- Apparatus: USP Apparatus 2 (Paddles)[1]
- Temperature: 37 ± 0.5 °C[1]
- Rotation Speed: 100 rpm[1]

Acid Stage (Simulated Gastric Fluid):

- Objective: To evaluate the integrity of the enteric coating in an acidic environment.[1]
- Dissolution Medium: 300 mL of 0.1 N Hydrochloric Acid (HCl).[1]
- Procedure:
 - Place one tablet in each dissolution vessel.
 - Operate the apparatus for 2 hours.[1]
 - At the end of the 2-hour period, withdraw a sample of the dissolution medium.
Esomeprazole is acid-labile; therefore, the drug content is measured from the undispersed tablet or pellets, not the dissolution medium.[4]

Buffer Stage (Simulated Intestinal Fluid):

- Objective: To assess the drug release after the enteric coating has passed through the acidic environment.
- Dissolution Medium: pH 6.8 phosphate buffer.[1]
- Procedure:
 - After the acid stage, carefully add 700 mL of a pre-equilibrated phosphate buffer to each vessel to achieve a final pH of 6.8.[5]
 - Continue the dissolution test for a specified period (e.g., 45 minutes).[2]
 - Withdraw samples at predetermined time intervals.
 - Filter the samples through a 0.45 µm nylon syringe filter before analysis.[1]

2. Sample Analysis

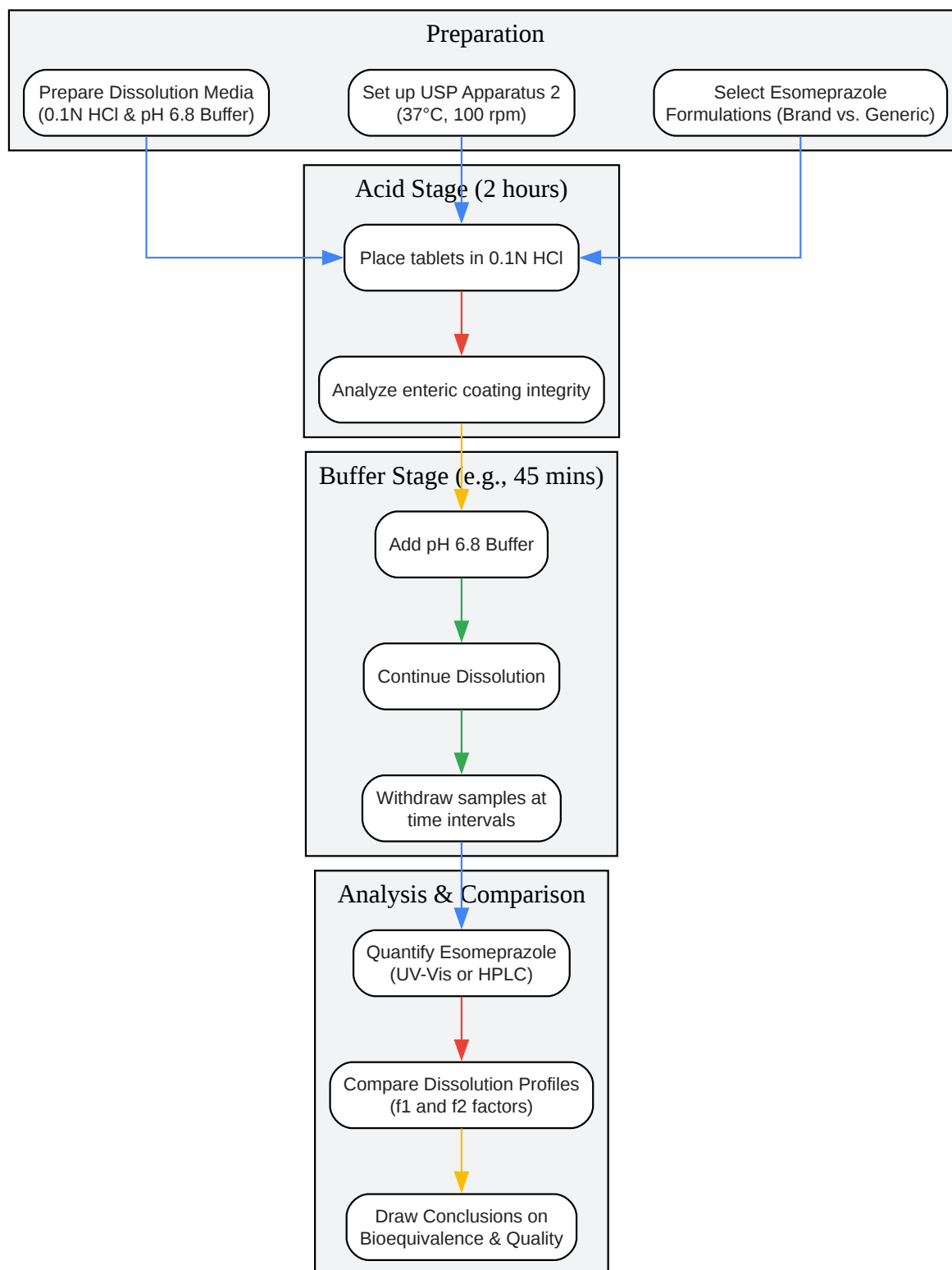
The concentration of esomeprazole in the collected samples can be determined using the following methods:

- UV Spectrophotometry: The absorbance of the sample solutions is measured at a specific wavelength (e.g., 305 nm) using a UV spectrophotometer.[2]
- High-Performance Liquid Chromatography (HPLC): A reversed-phase HPLC method can be used for more specific and sensitive quantification.[5]
 - Column: Waters XterraRP18 (150X4.6) mm, 5µm.[5]
 - Mobile Phase: A mixture of Acetonitrile and pH 7.1 phosphate buffer.[5]
 - Flow Rate: 1.0 mL/min.[5]
 - Detection: UV detector at 302nm.[5]

To prevent the degradation of esomeprazole in the collected samples, it is recommended to mix the filtered dissolution sample with a sodium hydroxide solution (e.g., 0.25 N) immediately after collection.[1]

Experimental Workflow

The following diagram illustrates the logical workflow of a comparative dissolution study for esomeprazole formulations.



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Caption: Workflow for comparative dissolution studies of esomeprazole.

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